

Application Notes and Protocols for 7-Bromotryptamine Hydrochloride

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Compound of Interest

Compound Name:	2-(7-Bromo-1H-indol-3-yl)ethanamine hydrochloride
CAS No.:	156941-60-5
Cat. No.:	B124900

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Introduction

7-Bromotryptamine hydrochloride is a halogenated derivative of tryptamine, a monoamine alkaloid found in plants, fungi, and animals. Tryptamine and its derivatives are known for their interaction with various neurotransmitter systems, most notably the serotonin (5-hydroxytryptamine, 5-HT) system.^{[1][2][3]} As substituted tryptamines are frequently investigated for their potential as selective ligands for 5-HT receptor subtypes, 7-bromotryptamine serves as a valuable research chemical for neuropharmacology, drug discovery, and medicinal chemistry.^{[3][4]}

Brominated tryptamines are also found as natural products in marine organisms, such as sponges, and have been studied for potential neuroprotective and anti-inflammatory activities.^{[5][6][7][8]} These application notes provide an overview of the properties of 7-bromotryptamine hydrochloride and detailed protocols for its characterization as a research tool for investigating G protein-coupled receptor (GPCR) signaling, particularly at serotonin receptors.

Physicochemical and Safety Data

Proper handling and storage are essential for maintaining the integrity of the compound. Store at 2-8°C.[9]

Table 1: Physicochemical Properties of 7-Bromotryptamine Hydrochloride

Property	Value	Source
CAS Number	156941-60-5	[9][10]
Molecular Formula	C ₁₀ H ₁₂ BrClN ₂	[9][10]
Molecular Weight	275.57 g/mol	[10]
Purity	≥95-97%	[9][10]
Physical Form	Yellow to Brown Solid	[9]

| Storage Temperature | 2-8°C |[9] |

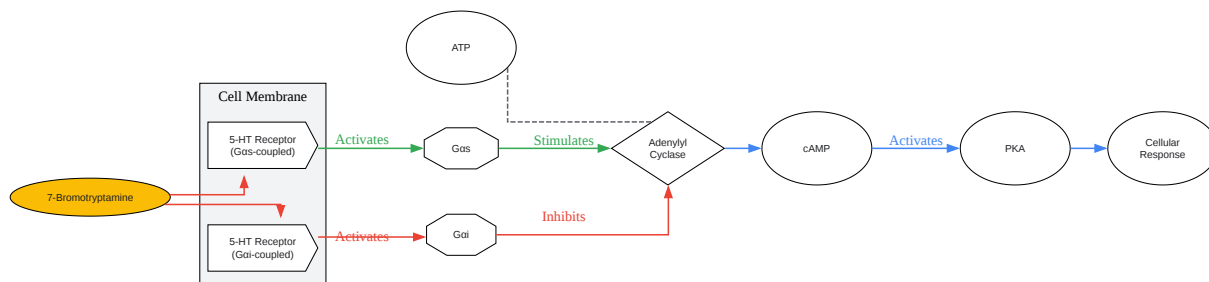
Safety Information: 7-Bromotryptamine hydrochloride should be handled with standard laboratory precautions.

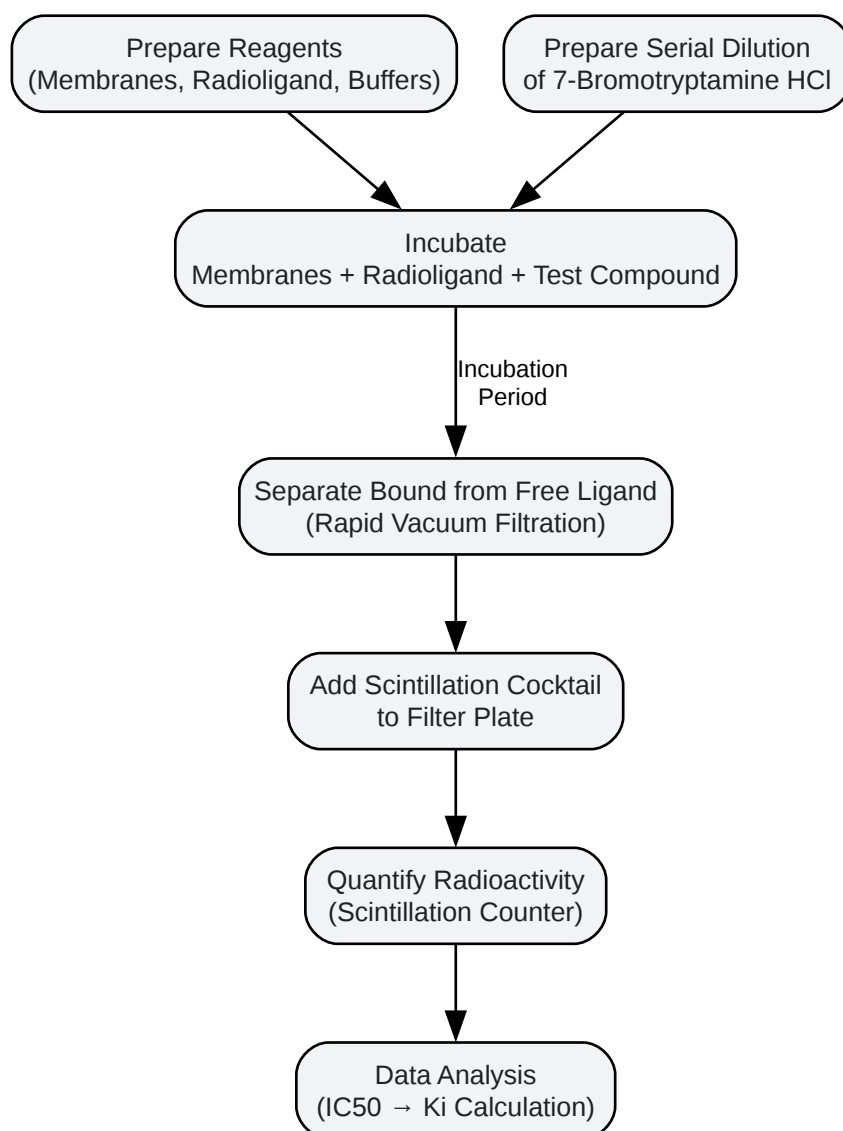
- Signal Word: Warning[9]
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[9]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[9]

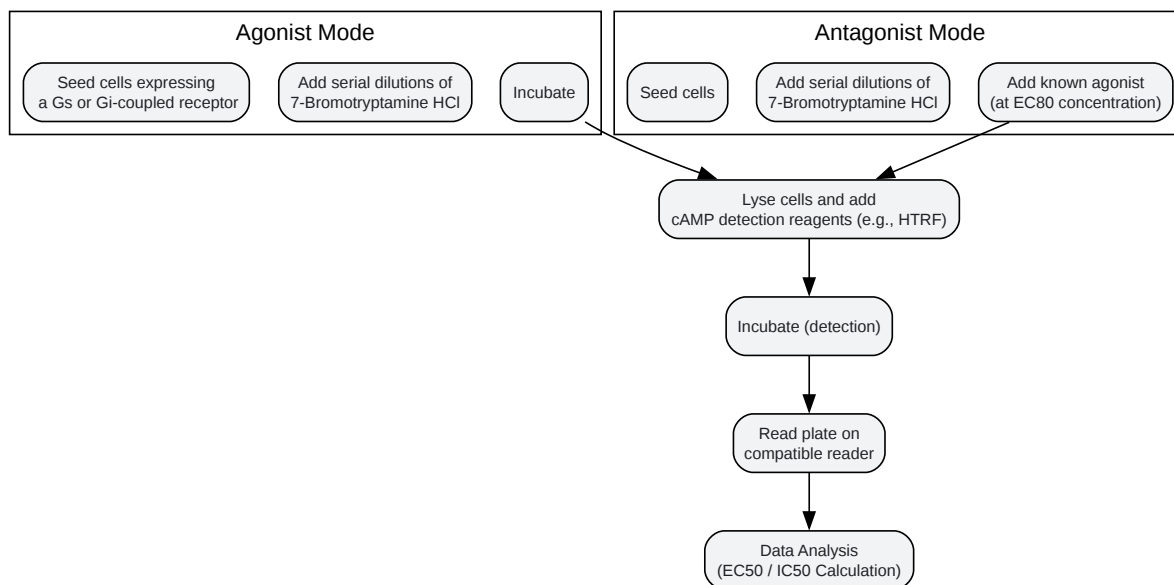
Hypothesized Mechanism of Action: Serotonin Receptor Modulation

Based on its structural similarity to serotonin and other substituted tryptamines, the primary hypothesis is that 7-bromotryptamine acts as a ligand for one or more serotonin (5-HT) receptor subtypes.[1][11] Most 5-HT receptors are GPCRs that modulate downstream signaling

casades by activating heterotrimeric G proteins.[1][12] These receptors can couple to different G α subunits, such as G α s (which stimulates adenylyl cyclase), G α i (which inhibits adenylyl cyclase), or G α q (which activates phospholipase C).[13][14] The protocols below are designed to test this hypothesis by assessing binding affinity and functional activity at G α s- and G α i-coupled receptors via changes in the second messenger cyclic adenosine monophosphate (cAMP).







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References

- [1. Hi-Affi™ In Vitro Cell based Serotonin Receptor Functional Assay Service - Creative Biolabs \[creative-biolabs.com\]](#)
- [2. acnp.org \[acnp.org\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)

- [4. Discovery and Structure-Based Optimization of 6-Bromotryptamine Derivatives as Potential 5-HT_{2A} Receptor Antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Bromotryptamine and Bromotyramine Derivatives from the Tropical Southwestern Pacific Sponge Narrabeena nigra - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. 6-Bromotryptamine - Wikipedia \[en.wikipedia.org\]](#)
- [9. 7-BROMOTRYPTAMINE HCL | 156941-60-5 \[sigmaaldrich.com\]](#)
- [10. scbt.com \[scbt.com\]](#)
- [11. Discovery and in vitro Evaluation of Novel Serotonin 5-HT_{2A} Receptor Ligands Identified Through Virtual Screening - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. cAMP Accumulation Assay - Creative BioMart \[creativebiomart.net\]](#)
- [13. Measurement of cAMP for G \$\alpha\$ s- and G \$\alpha\$ i Protein-Coupled Receptors \(GPCRs\) - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [14. resources.revvity.com \[resources.revvity.com\]](#)
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